

α,α -Diphenyl- γ -butyrolactone physical properties

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Compound of Interest

Compound Name: 3,3-Diphenyldihydrofuran-2(3H)-one

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Technical Guide: α,α -Diphenyl- γ -butyrolactone

For Researchers, Scientists, and Drug Development Professionals

Introduction

α,α -Diphenyl- γ -butyrolactone, also known by its IUPAC name 3,3-diphenyloxolan-2-one, is a heterocyclic organic compound. This technical guide provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and logical workflows for analysis. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development who may utilize this compound as a building block or intermediate.

Core Physical Properties

The fundamental physical characteristics of α,α -Diphenyl- γ -butyrolactone are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical processes.

Table 1: Identification and General Properties

| Property | Value |
|-------------------|--|
| IUPAC Name | 3,3-diphenyloxolan-2-one[1] |
| Alternate Names | 3,3-Diphenyldihydrofuran-2(3H)-one[1][2] |
| CAS Number | 956-89-8[1][2][3] |
| Molecular Formula | C ₁₆ H ₁₄ O ₂ [1][2][3] |
| Molecular Weight | 238.28 g/mol [1][3] |
| Appearance | White to brown crystalline powder |

Table 2: Thermal and Physical Constants

| Property | Value |
|---------------------------|-----------------|
| Melting Point | 77-79 °C[3] |
| Boiling Point (Predicted) | 411.2 ± 45.0 °C |
| Appearance | Solid[3] |

Table 3: Solubility Profile (Qualitative)

The solubility of α,α -Diphenyl- γ -butyrolactone is dictated by its molecular structure, which includes a polar lactone ring and two nonpolar phenyl groups. While specific quantitative data is not readily available in the literature, a qualitative assessment can be inferred from the properties of its parent compound, γ -butyrolactone, and the influence of the bulky phenyl substituents. γ -Butyrolactone is miscible with water and soluble in many organic solvents[2][4][5][6][7][8]. The presence of the two large, nonpolar phenyl groups in α,α -Diphenyl- γ -butyrolactone is expected to significantly decrease its solubility in polar solvents like water and increase its solubility in nonpolar organic solvents.

| Solvent | Expected Solubility | Rationale |
|---------------------------|---------------------|---|
| Water | Low | The large, nonpolar diphenyl moiety dominates the molecule's character, reducing its ability to form hydrogen bonds with water. |
| Methanol | Soluble | The alkyl nature of methanol can interact favorably with the phenyl groups, while the hydroxyl group can interact with the lactone. |
| Ethanol | Soluble | Similar to methanol, ethanol's alkyl chain can solvate the nonpolar regions of the molecule. |
| Acetone | Soluble | A polar aprotic solvent that can effectively solvate both the polar lactone and the nonpolar phenyl groups. |
| Diethyl Ether | Soluble | A common nonpolar solvent that is expected to readily dissolve the compound. |
| Chloroform | Soluble | A good solvent for many organic compounds, it is expected to dissolve α,α -Diphenyl- γ -butyrolactone. |
| Dimethyl Sulfoxide (DMSO) | Soluble | A powerful, polar aprotic solvent capable of dissolving a wide range of organic compounds[9]. |

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of α,α -Diphenyl- γ -butyrolactone.

Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of α,α -Diphenyl- γ -butyrolactone is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is sufficient.
- **Apparatus Setup:**
 - **Thiele Tube:** The capillary tube is attached to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then inserted into the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
 - **Digital Apparatus:** The capillary tube is inserted into the designated slot in the heating block of the apparatus.

- Heating: The apparatus is heated gently and steadily. The heating rate should be slow (1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is the melting point of the compound.

Determination of Boiling Point (for high-boiling liquids or solids)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For high-boiling point substances like α,α -Diphenyl- γ -butyrolactone, distillation under reduced pressure (vacuum distillation) is often employed to prevent decomposition at high temperatures. The predicted boiling point at atmospheric pressure is 411.2 ± 45.0 °C, which is very high and may lead to decomposition.

Apparatus:

- Distillation apparatus (simple or fractional, depending on purity)
- Heating mantle
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Boiling chips
- Vacuum source (if performing vacuum distillation)
- Manometer

Procedure (Simple Distillation):

- **Apparatus Assembly:** A simple distillation apparatus is assembled. The α,α -Diphenyl- γ -butyrolactone is placed in the round-bottom flask along with a few boiling chips.
- **Heating:** The flask is gently heated. The temperature of the vapor is monitored with a thermometer placed at the entrance to the condenser.
- **Observation:** The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point. The atmospheric pressure should also be recorded.

Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes
- Analytical balance

Procedure (Qualitative):

- **Sample Preparation:** A small, measured amount of α,α -Diphenyl- γ -butyrolactone (e.g., 10 mg) is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of a specific solvent (e.g., 1 mL) is added to each test tube.
- **Mixing:** The contents of each test tube are thoroughly mixed using a vortex mixer or by vigorous stirring for a set period (e.g., 1-2 minutes).
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved. The solubility is typically categorized as soluble, partially soluble, or insoluble.

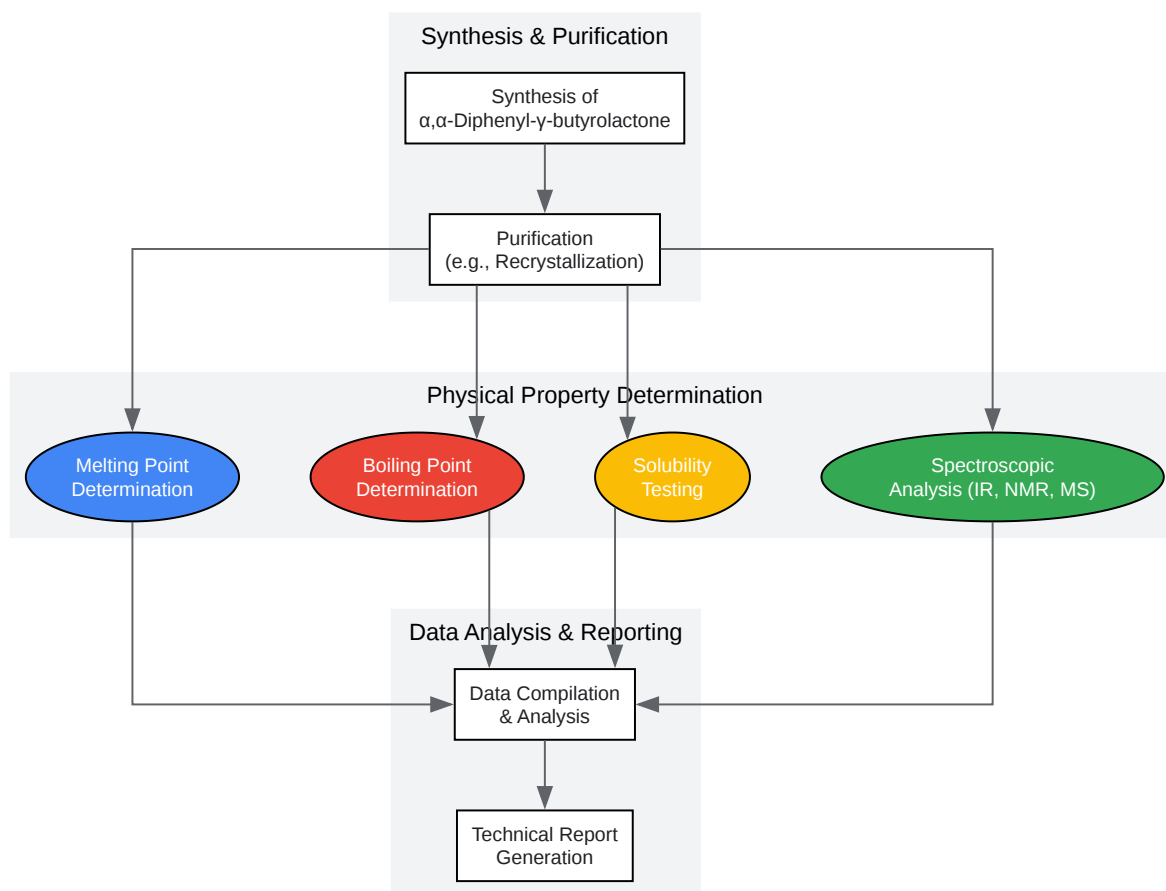
Procedure (Quantitative):

- **Saturated Solution Preparation:** An excess amount of α,α -Diphenyl- γ -butyrolactone is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- **Separation:** The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- **Analysis:** A known volume of the clear saturated solution is taken, and the solvent is evaporated to dryness. The mass of the remaining solid is determined, from which the solubility can be calculated (e.g., in g/100 mL or mol/L).

Mandatory Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the determination of the physical properties of a chemical compound like α,α -Diphenyl- γ -butyrolactone.

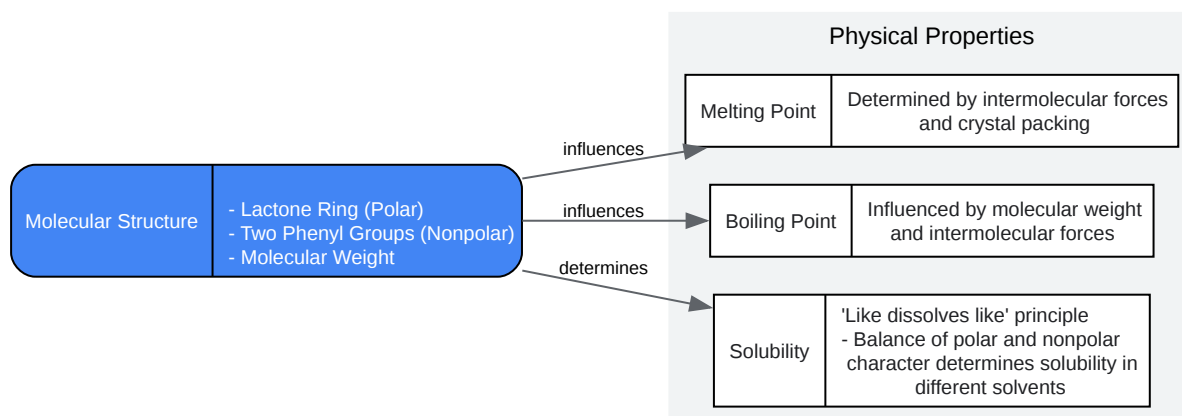


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Fig. 1: General experimental workflow for physical property determination.

Logical Relationship of Physical Properties

The following diagram illustrates the logical relationship and dependence of various physical properties on the molecular structure.



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Fig. 2: Relationship between molecular structure and physical properties.

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